

Personal protective equipment for handling MHC00188

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MHC00188

Cat. No.: B12364662

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Essential Safety and Handling Guide for MHC00188

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **MHC00188**, an allosteric inhibitor of Autotaxin (ATX). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Given the absence of a specific Safety Data Sheet (SDS) for **MHC00188**, the following recommendations are based on an SDS for a structurally related Autotaxin inhibitor, "Autotaxin inhibitor 12," and general best practices for handling potent biochemical compounds in a research environment.

Summary of Key Safety Information

MHC00188 is intended for research use only. As with any chemical of unknown toxicity, it should be handled with care. Based on a related compound, it is presumed to be harmful if swallowed and very toxic to aquatic life.^[1]

Property	Value	Source
Chemical Name	MHC00188	MedchemExpress
Target	Allosteric inhibitor of Autotaxin (ATX)	MedchemExpress
IC50	2.53 μ M	MedchemExpress
CAS Number	1380881-85-5	MedchemExpress
Hazard Statements (presumed)	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[1]
Storage	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition.	[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **MHC00188**.

Equipment	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if there is a risk of inhaling dust or aerosols.

Experimental Protocols

Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by ensuring it is clean and uncluttered. An accessible safety shower and eye wash station must be available.[\[1\]](#)
- Weighing and Reconstitution:
 - If working with the powdered form, conduct weighing within a chemical fume hood to avoid inhalation of dust.
 - Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
 - When reconstituting, add the solvent slowly to the vial containing the powder to minimize aerosol formation.
- Handling Solutions:
 - Avoid contact with eyes and skin.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
- Spill Management:
 - In case of a spill, collect the spillage.[\[1\]](#)
 - For small spills, absorb with an inert material and place in a sealed container for disposal.
 - For larger spills, follow your institution's hazardous material spill response protocol.

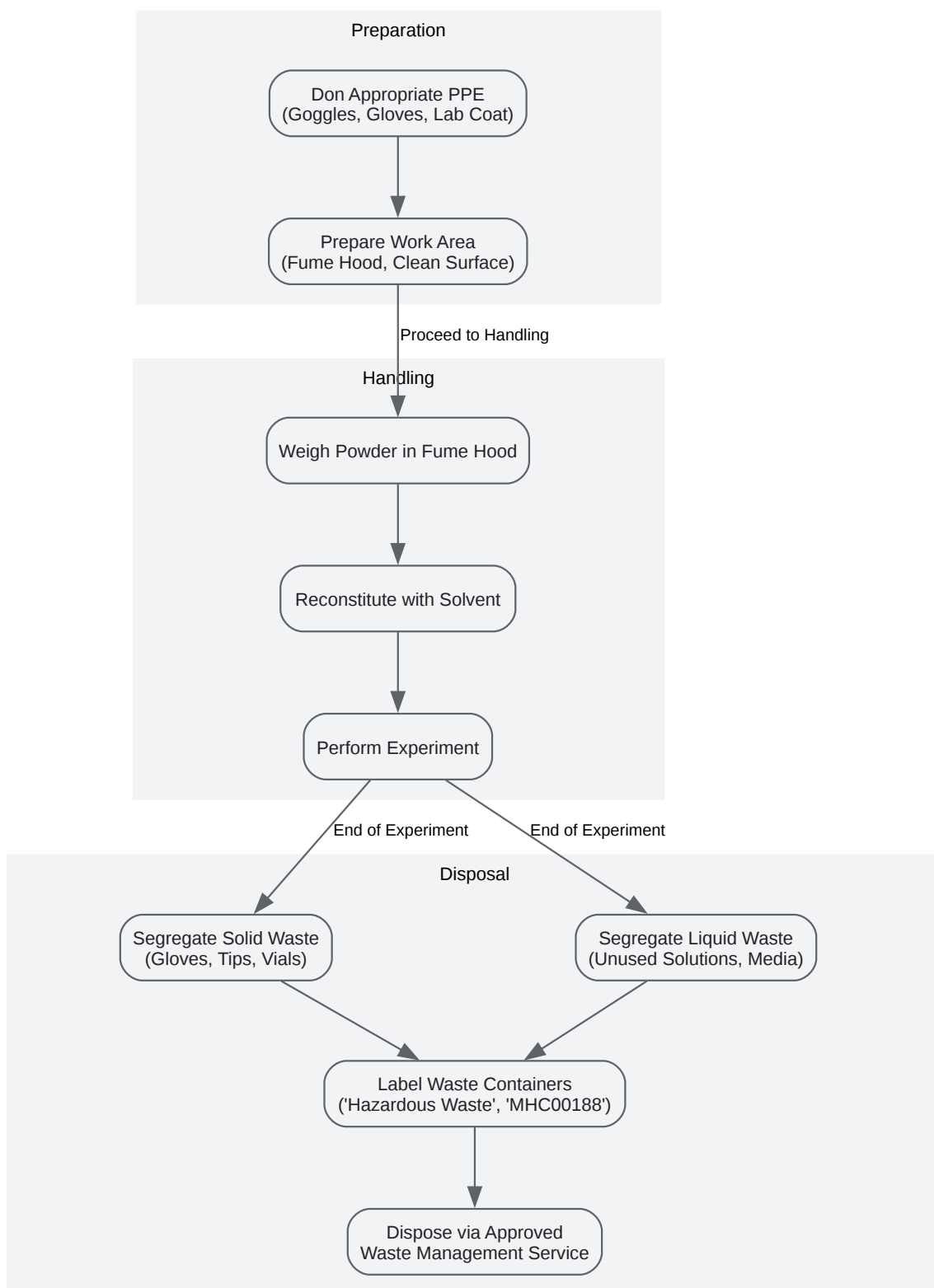
Disposal Plan

All waste containing **MHC00188** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Waste Segregation:
 - Collect all solid waste (e.g., contaminated gloves, pipette tips, vials) in a dedicated, labeled hazardous waste container.

- Collect all liquid waste (e.g., unused solutions, cell culture media containing the compound) in a separate, labeled hazardous waste container.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the name "**MHC00188**".
- Disposal: Dispose of contents and container to an approved waste disposal plant.^[1] Avoid release to the environment.^[1]

Workflow for Safe Handling and Disposal of MHC00188



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References

- 1. Autotaxin inhibitor 12|1613513-14-6|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MHC00188]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364662#personal-protective-equipment-for-handling-mhc00188]

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